

Thalidomide-4-O-C11-NH2: Technical Guide for PROTAC Development

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Compound of Interest

Compound Name: *Thalidomide-4-O-C11-NH2*
(hydrochloride)

Cat. No.: *B10861416*

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Executive Summary

Thalidomide-4-O-C11-NH2 (also known as Thalidomide-O-C11-amine) is a specialized functionalized intermediate used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). It serves as a Cereblon (CRBN) E3 ligase recruiting module connected to a flexible, hydrophobic alkyl linker terminating in a primary amine.

This compound is critical for researchers designing PROTACs where a long, hydrophobic separation (approx. 15–20 Å) is required between the E3 ligase and the Target Protein of Interest (POI). The 11-carbon alkyl chain ("C11") offers distinct physicochemical properties compared to hydrophilic PEG linkers, influencing cell permeability, ternary complex stability, and degradation efficiency.

Chemical Identity & Properties

Unlike widely indexed commercial drugs, Thalidomide-4-O-C11-NH2 is often categorized as a "linker-ligand conjugate" in research catalogs. While specific CAS numbers vary by salt form (e.g., hydrochloride vs. trifluoroacetate), the chemical identity is structurally defined below.

Physicochemical Data[1][2]

Property	Description / Value
Chemical Name	4-((11-aminoundecyl)oxy)-2-(2,6-dioxopiperidin-3-yl)isoindoline-1,3-dione
Common Name	Thalidomide-4-O-C11-NH2
CAS Number	Not widely indexed in public registries; often vendor-specific (e.g., MCE HY-133485 analog class).[1]
Molecular Formula	C ₂₄ H ₃₃ N ₃ O ₅ (Free Base)
Molecular Weight	443.54 g/mol (Free Base)
Solubility	Soluble in DMSO (>50 mg/mL), DMF. Poor solubility in water/PBS.
Appearance	White to off-white solid
Storage	-20°C, desiccated, protected from light.
Stability	Stable in solid form for >2 years. Solutions in DMSO should be used within 24 hours or stored at -80°C.

Structural Components[1][2][3][4][5]

- Warhead (Anchor): 4-Hydroxythalidomide derivative.[2] Binds to the thalidomide-binding domain of CRBN.[1][3][4][5]
- Linker: 11-carbon linear alkyl chain (Undecyl). Provides hydrophobic spacing and flexibility.
- Handle: Primary Amine (-NH₂).[6] Reactive site for conjugation to the POI ligand (typically via amide coupling).

Mechanistic Role in PROTACs

Thalidomide-4-O-C11-NH₂ functions as the "E3 Ligase Anchor" in a heterobifunctional PROTAC molecule.

Mechanism of Action

- **Permeation:** The PROTAC enters the cell. The hydrophobic C11 chain may enhance passive permeability compared to PEG linkers.
- **Binary Binding:** The Thalidomide moiety binds to CRBN (part of the CRL4 E3 ubiquitin ligase complex).[7]
- **Ternary Complex Formation:** The POI ligand (conjugated to the amine) binds the target protein. The C11 linker facilitates the formation of a ternary complex (POI-PROTAC-E3).
- **Ubiquitination & Degradation:** CRBN recruits ubiquitin to surface lysines on the POI. The poly-ubiquitinated POI is recognized and degraded by the 26S proteasome.

Pathway Diagram



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Caption: Logical flow of PROTAC-mediated protein degradation using a Thalidomide-based anchor.

Synthesis & Experimental Protocols

Note: The synthesis of Thalidomide-4-O-C11-NH2 typically proceeds from 4-hydroxythalidomide via O-alkylation.

Synthesis of Thalidomide-4-O-C11-NH2 (Protocol)

Prerequisites:

- **Starting Material:** 4-Hydroxythalidomide (CAS 5054-59-1).[2]

- Linker Reagent: N-Boc-11-bromoundecylamine (CAS 143555-90-2).
- Solvents/Reagents: DMF (anhydrous), Potassium Carbonate (K_2CO_3), TFA or HCl/Dioxane.

Step 1: O-Alkylation

- Dissolve 4-Hydroxythalidomide (1.0 eq) in anhydrous DMF (0.1 M concentration).
- Add K_2CO_3 (1.5 eq) and stir at room temperature for 15 minutes to deprotonate the phenol.
- Add N-Boc-11-bromoundecylamine (1.1 eq).
- Heat the mixture to 60°C and stir for 4–12 hours. Monitor by LC-MS for the formation of the Boc-protected intermediate.
- Workup: Dilute with water, extract with Ethyl Acetate (3x). Wash organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Step 2: Boc-Deprotection

- Dissolve the Boc-intermediate in DCM (or Dioxane).
- Add TFA (20% v/v in DCM) or 4M HCl in Dioxane (5-10 eq).
- Stir at room temperature for 1–2 hours until LC-MS shows complete conversion to the amine.
- Isolation: Concentrate under reduced pressure. For HCl salt, triturate with diethyl ether to yield the solid product.

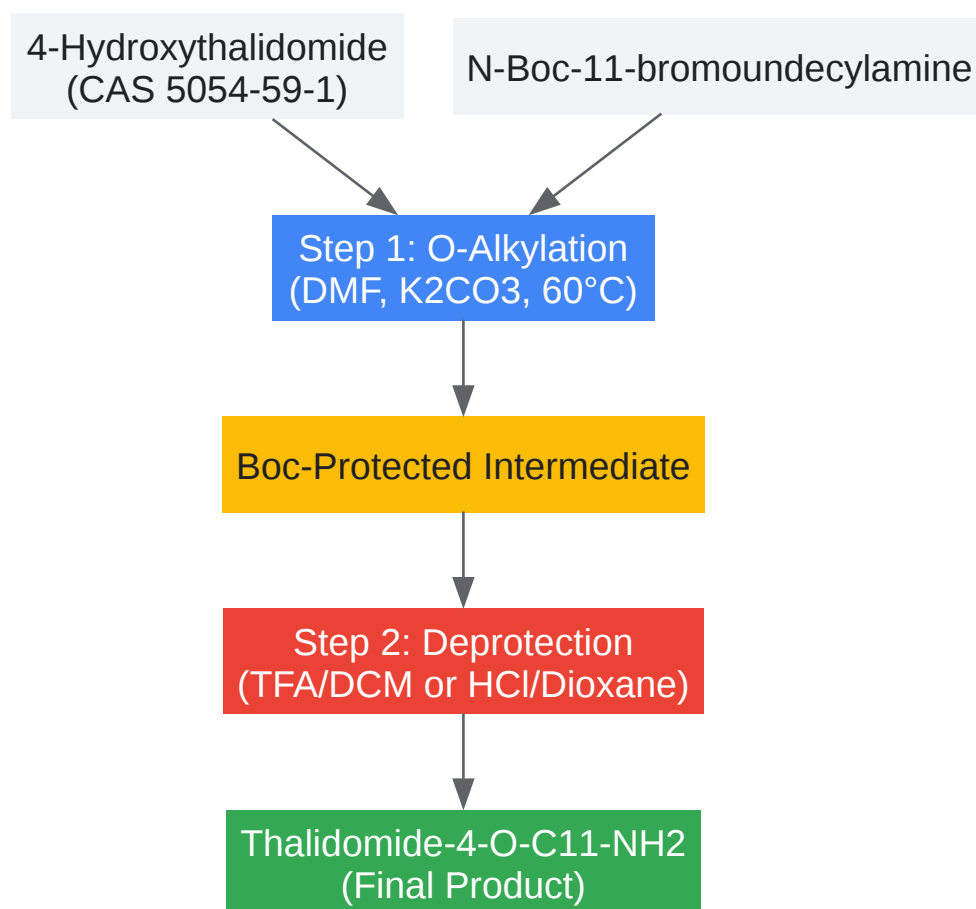
Conjugation Workflow (PROTAC Assembly)

This protocol describes coupling Thalidomide-4-O-C11-NH₂ to a POI ligand containing a carboxylic acid.

- Activation: Dissolve POI Ligand-COOH (1.0 eq) in DMF/DMSO. Add HATU (1.1 eq) and DIPEA (3.0 eq). Stir for 5 mins.

- Coupling: Add Thalidomide-4-O-C11-NH₂ (1.0–1.2 eq).
- Reaction: Stir at Room Temperature for 2–16 hours.
- Validation: Monitor by LC-MS for the mass of [POI-Linker-Thalidomide].
- Purification: Preparative HPLC (Water/Acetonitrile + 0.1% Formic Acid).

Synthesis Workflow Diagram



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Caption: Step-by-step synthesis of the Thalidomide-4-O-C11-NH₂ linker-ligand.

Critical Considerations for Drug Design Linker Length & Composition[2]

- Why C11? The 11-carbon chain provides a "long" linker (~15 Å extended). This is often used when the POI binding pocket is deep, or when shorter linkers (C2-C6) cause steric clashes between the E3 ligase and the POI.
- Hydrophobicity: Unlike PEG linkers, the alkyl chain is hydrophobic. This can improve cellular permeability but may reduce aqueous solubility. Researchers must balance this by ensuring the POI ligand is sufficiently polar or using formulation strategies (e.g., cyclodextrins).

Negative Control Design

To validate that degradation is CRBN-dependent, researchers should synthesize a negative control PROTAC.

- Method: Use N-Methyl-Thalidomide-4-O-C11-NH₂. Methylation of the glutarimide nitrogen prevents CRBN binding, serving as a perfect structural control that cannot recruit the ligase.

References

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